

Application Note: Recrystallization for the Purification of N-(4-Acetylphenyl)acetamide

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Compound of Interest

Compound Name: *N*-(4-Acetylphenyl)acetamide

Cat. No.: B138612

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Introduction

Recrystallization is a fundamental technique in chemistry for the purification of solid organic compounds.[1] The principle of this method relies on the differential solubility of a compound and its impurities in a chosen solvent at varying temperatures.[1] An ideal recrystallization solvent will dissolve the target compound sparingly at low temperatures but extensively at higher temperatures.[2] As a saturated hot solution cools, the solubility of the target compound decreases, leading to the formation of pure crystals, while impurities remain dissolved in the surrounding solution (mother liquor).[1]

N-(4-Acetylphenyl)acetamide, also known as 4'-acetamidoacetophenone, is a chemical intermediate with the molecular formula $C_{10}H_{11}NO_2$. [3] Its purity is crucial for subsequent applications in research and development. This document provides a detailed protocol for the purification of crude **N-(4-Acetylphenyl)acetamide** using a mixed-solvent system of ethanol and water. This solvent pair is effective as the compound is soluble in ethanol and poorly soluble in water; the combination allows for precise control over the crystallization process.[4]

Materials and Equipment

Reagents:

- Crude **N-(4-Acetylphenyl)acetamide**
- Ethanol (95% or absolute)

- Distilled or Deionized Water
- Activated Charcoal (optional, for colored impurities)

Equipment:

- Erlenmeyer flasks (125 mL and 250 mL)
- Hot plate with stirring capability
- Magnetic stir bar
- Graduated cylinders
- Powder funnel
- Stemless glass funnel (for hot filtration)
- Fluted filter paper
- Büchner funnel and filter flask
- Vacuum source (aspirator or pump)
- Watch glass
- Spatula
- Ice bath
- Melting point apparatus

Experimental Protocol

This protocol outlines the step-by-step procedure for purifying **N-(4-Acetylphenyl)acetamide**.

Step 1: Dissolution

- Weigh approximately 2.0 g of crude **N-(4-Acetylphenyl)acetamide** and place it into a 125 mL Erlenmeyer flask equipped with a magnetic stir bar.
- Add approximately 20-30 mL of ethanol to the flask.
- Gently heat the mixture on a hot plate with stirring. Add the minimum amount of additional hot ethanol in small portions until the solid completely dissolves. Avoid adding excessive solvent to ensure a good recovery yield.[5]

Step 2: Decolorization (Optional)

- If the solution is colored, remove it from the heat source and allow it to cool slightly.
- Add a small amount (tip of a spatula) of activated charcoal to the solution.[6]
- Reheat the solution to boiling for a few minutes while stirring to allow the charcoal to adsorb the colored impurities.

Step 3: Hot Gravity Filtration (Conditional)

- This step is necessary if activated charcoal was used or if insoluble impurities are visible in the hot solution.
- Pre-heat a stemless glass funnel and a 250 mL Erlenmeyer flask on the hot plate to prevent premature crystallization in the funnel.
- Place a piece of fluted filter paper into the pre-heated stemless funnel.
- Quickly pour the hot solution through the filter paper into the clean, pre-heated receiving flask.

Step 4: Inducing Crystallization

- Heat the clear filtrate to just below boiling.
- Add hot water dropwise to the hot ethanol solution while stirring until the solution begins to show persistent cloudiness (the cloud point).[5] This indicates that the solution is saturated.

- Add a few drops of hot ethanol to the cloudy solution until it becomes clear again.

Step 5: Cooling and Crystallization

- Remove the flask from the heat source, cover it with a watch glass, and allow it to cool slowly to room temperature without disturbance. Slow cooling promotes the formation of larger, purer crystals.
- Once the flask has reached room temperature and crystal formation has slowed, place it in an ice bath for at least 30 minutes to maximize the yield of crystals.[\[5\]](#)

Step 6: Crystal Collection (Vacuum Filtration)

- Set up a Büchner funnel with a piece of filter paper that fits snugly and covers all the holes.
- Wet the filter paper with a small amount of ice-cold distilled water.
- Turn on the vacuum source and pour the cold crystal slurry into the center of the Büchner funnel.
- Rinse the Erlenmeyer flask with a small amount of ice-cold ethanol-water mixture to transfer any remaining crystals and pour this into the funnel.

Step 7: Washing and Drying

- With the vacuum still on, wash the crystals on the filter paper with a small portion of ice-cold distilled water to remove any residual mother liquor containing impurities.[\[2\]](#)
- Continue to draw air through the crystals for 15-20 minutes to help them dry.
- Transfer the purified crystals to a pre-weighed watch glass and allow them to air dry completely.
- Once dry, weigh the purified **N-(4-Acetylphenyl)acetamide** and calculate the percent recovery.
- Determine the melting point of the purified product to assess its purity. The literature melting point for pure **N-(4-Acetylphenyl)acetamide** is 169 °C.[\[3\]](#)

Data Presentation

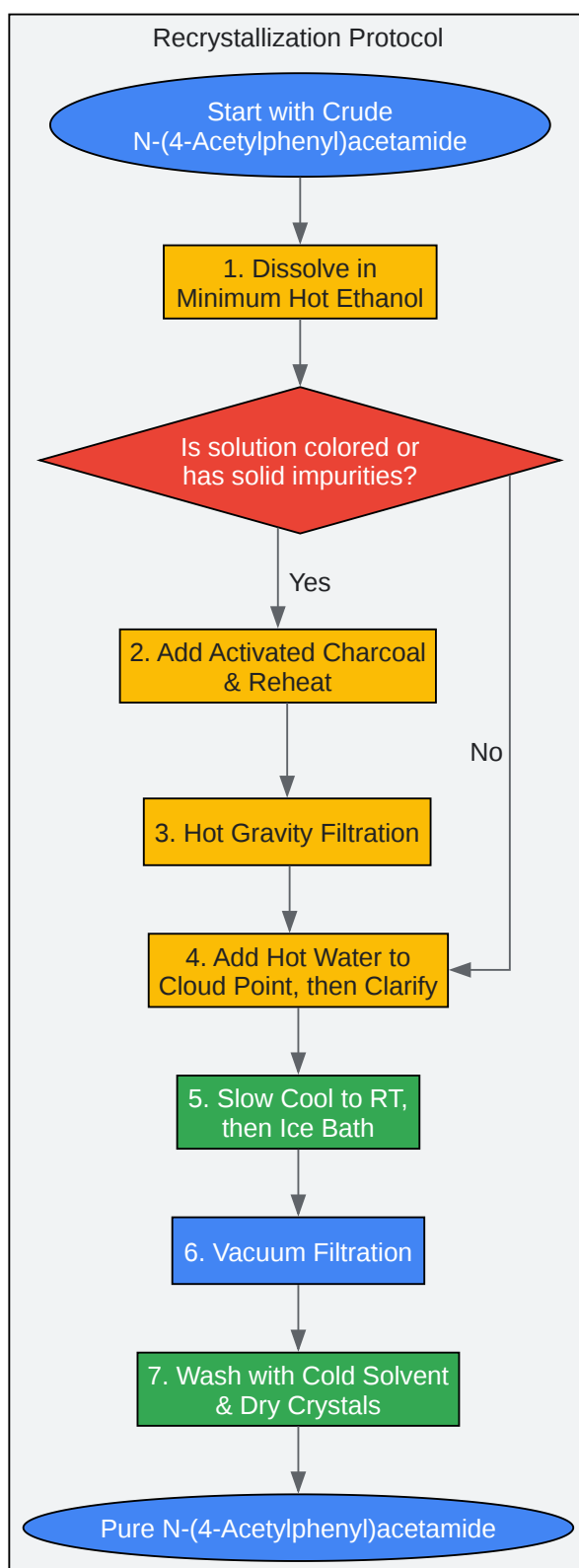
The following table summarizes the key quantitative parameters for a typical recrystallization procedure as described above.

Parameter	Value	Unit
Mass of Crude Sample	~ 2.0	g
Initial Volume of Ethanol	20 - 30	mL
Dissolution Temperature	~ 78 (Boiling Point of Ethanol)	°C
Cooling Temperature (Ice Bath)	0 - 5	°C
Expected Percent Recovery	75 - 90	%
Melting Point (Literature)	169	°C[3]
Melting Point (Expected)	167 - 169	°C

Note: Percent recovery can vary significantly based on the initial purity of the crude sample and adherence to the protocol (e.g., using the minimum amount of solvent).[7][8]

Visualization

The following diagram illustrates the logical workflow of the recrystallization procedure.



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Caption: Workflow for the purification of **N-(4-Acetylphenyl)acetamide**.

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References

- 1. scribd.com [scribd.com]
- 2. cpb-us-e1.wpmucdn.com [cpb-us-e1.wpmucdn.com]
- 3. N-(4-acetylphenyl)acetamide [stenutz.eu]
- 4. jcb-sc.org [jcb-sc.org]
- 5. benchchem.com [benchchem.com]
- 6. scribd.com [scribd.com]
- 7. scribd.com [scribd.com]
- 8. scribd.com [scribd.com]
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